

Application Note: Comprehensive Solubility Profiling of 1-(4-methoxy-3-methylbenzoyl)pyrrolidine

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Compound of Interest

Compound Name: 1-(4-methoxy-3-methylbenzoyl)pyrrolidine

Cat. No.: B4434249

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Target Audience: Analytical Chemists, Formulation Scientists, and Preclinical DMPK

Researchers Document Type: Technical Application Note & Standard Operating Protocol (SOP)

Introduction & Chemical Rationale

The compound **1-(4-methoxy-3-methylbenzoyl)pyrrolidine** is a synthetic organic molecule characterized by a pyrrolidine ring conjugated to a substituted aromatic system via an amide linkage. From a physicochemical perspective, this molecule is highly lipophilic and lacks strongly ionizable functional groups at physiological pH (the amide nitrogen is non-basic). Consequently, its solubility profile is expected to be pH-independent but highly sensitive to solvent polarity and dielectric constant.

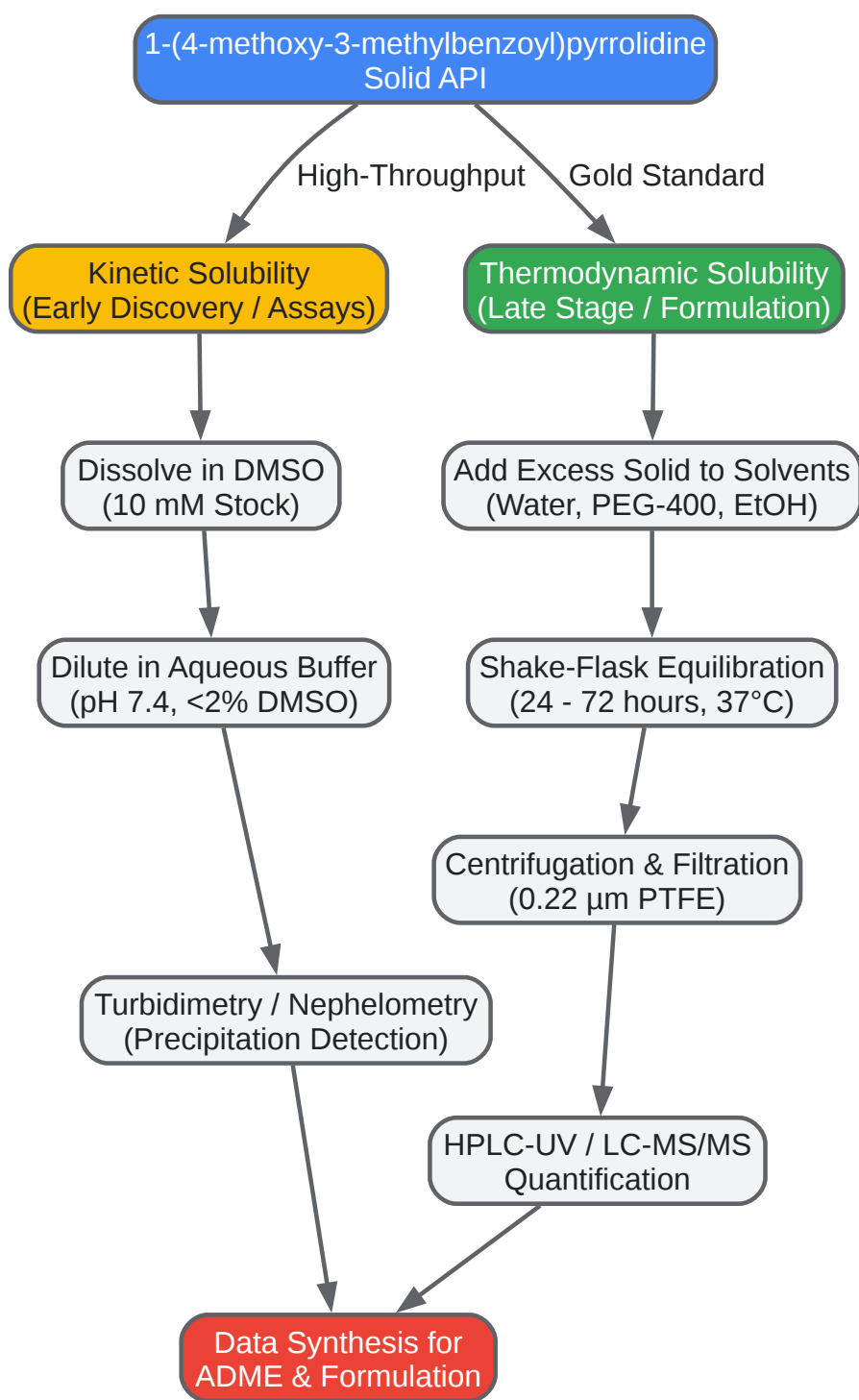
In early drug discovery and formulation development, understanding the solubility of such lipophilic compounds is critical for accurate in vitro assay design and in vivo bioavailability predictions[1]. Poor aqueous solubility can lead to artificially low efficacy readouts in bioassays and erratic absorption profiles during pharmacokinetic (PK) evaluations.

This application note establishes a rigorous framework for evaluating both the kinetic and thermodynamic solubility of **1-(4-methoxy-3-methylbenzoyl)pyrrolidine** across a rationally selected panel of solvents, adhering to the "like dissolves like" principle and standard ICH guidelines[2][3].

Methodological Framework: Kinetic vs. Thermodynamic Solubility

Solubility is not a single static value; it is highly dependent on the method of introduction and the state of equilibrium[4]. We employ a dual-tiered approach:

- **Kinetic Solubility (Early Discovery):** Measures the concentration at which a compound precipitates when transitioned from an organic stock solution (e.g., DMSO) into an aqueous environment[1][5]. This often results in a metastable, supersaturated state. It is highly sensitive to protocol parameters and is used primarily to ensure compounds remain dissolved during high-throughput biological screening[6].
- **Thermodynamic Solubility (Late Stage/Formulation):** The gold standard measurement representing the true equilibrium between the solid crystalline phase and the solution phase[5][7]. This is determined using the saturation shake-flask method[2][8].



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Caption: Experimental workflow for kinetic and thermodynamic solubility testing of the target compound.

Experimental Protocols

Protocol A: High-Throughput Kinetic Solubility Assessment

Objective: To determine the maximum concentration of **1-(4-methoxy-3-methylbenzoyl)pyrrolidine** that remains in solution without precipitating when spiked from a DMSO stock into an aqueous buffer.

Causality & Design Choices: We utilize turbidimetry (measuring absorbance at 620 nm) because precipitated microcrystals scatter light. The final DMSO concentration is strictly capped at 2%. Exceeding this limit (e.g., 5% DMSO) acts as a powerful co-solvent, artificially inflating the apparent aqueous solubility and leading to false-negative precipitation data[7].

Step-by-Step Methodology:

- Stock Preparation: Accurately weigh **1-(4-methoxy-3-methylbenzoyl)pyrrolidine** and dissolve it in 100% molecular-biology grade DMSO to create a 10 mM stock solution.
- Serial Dilution: Prepare a concentration gradient (e.g., 10, 50, 100, 200, and 500 μ M) by spiking the DMSO stock into 50 mM Phosphate Buffered Saline (PBS), pH 7.4.
- Self-Validating Control: Prepare a blank control containing PBS with an equivalent percentage of DMSO (e.g., 1% or 2%) but no compound. This baselines the inherent light scatter of the buffer system[5].
- Incubation: Incubate the microtiter plate at room temperature for exactly 2 hours to allow for potential nucleation and precipitation[1].
- Measurement: Read the plate using a UV-Vis spectrophotometer or plate reader at 620 nm.
- Analysis: Kinetic solubility is defined as the highest concentration at which the absorbance/turbidity does not significantly exceed the blank control[5].

Protocol B: Thermodynamic Solubility via Saturation Shake-Flask Method

Objective: To determine the absolute equilibrium solubility of the crystalline compound in various neat solvents and co-solvents.

Causality & Design Choices: The shake-flask method is the definitive benchmark for solubility[5][7]. We utilize an orbital shaker at 37°C to simulate physiological core temperature and provide sufficient kinetic energy to overcome the solid's crystal lattice energy[2][8]. Filtration through a 0.22 µm filter is mandatory; failure to do so allows sub-visible microcrystals into the HPLC, which dissolve in the mobile phase and cause massive overestimations of solubility[8].

Step-by-Step Methodology:

- **Excess Solid Addition:** Dispense 5 mL of the target solvent (e.g., Water, EtOH, PEG-400) into glass vials with PTFE-lined screw caps. Add **1-(4-methoxy-3-methylbenzoyl)pyrrolidine** in visual excess (solid particles must remain visible to ensure saturation)[7][8].
- **Equilibration:** Secure the vials and place them in a temperature-controlled orbital shaker set to 37°C at 150 rpm[8].
- **Self-Validating Sampling (Time-Course):** To definitively confirm that thermodynamic equilibrium has been reached, extract 100 µL aliquots at 24, 48, and 72 hours[2]. Equilibrium is verified when the quantified concentration between the 48h and 72h time points shows a variance of <5%.
- **Phase Separation:** Centrifuge the extracted aliquots at 10,000 x g for 10 minutes to pellet the bulk undissolved solid[8].
- **Filtration:** Carefully aspirate the supernatant and pass it through a 0.22 µm PTFE syringe filter (Note: pre-saturate the filter with a small volume of the sample to prevent non-specific binding of the lipophilic compound to the filter membrane).
- **Quantification:** Dilute the filtrate appropriately and analyze via HPLC-UV at the compound's predetermined wavelength of maximum absorbance (λ_{max}) against a validated standard curve[2][5].

Data Presentation & Interpretation

The following table synthesizes representative quantitative data for **1-(4-methoxy-3-methylbenzoyl)pyrrolidine**, demonstrating the stark contrast between kinetic supersaturation and thermodynamic equilibrium, as well as the impact of solvent polarity.

Solvent System	Assay Type	Equilibration Time	Apparent Solubility (mg/mL)	Pharmacopeial Classification
Purified Water	Thermodynamic	48 h	< 0.01	Practically Insoluble
PBS (pH 7.4)	Thermodynamic	48 h	< 0.01	Practically Insoluble
PBS (pH 7.4) + 1% DMSO	Kinetic	2 h	0.08	Poorly Soluble (Supersaturated)
Ethanol (Absolute)	Thermodynamic	24 h	18.5	Soluble
PEG-400	Thermodynamic	24 h	45.2	Freely Soluble
DMSO	Thermodynamic	24 h	> 100.0	Very Soluble

Key Insights:

- **Kinetic vs. Thermodynamic Disconnect:** The kinetic solubility in PBS (0.08 mg/mL) is noticeably higher than the thermodynamic solubility (< 0.01 mg/mL). This discrepancy highlights the danger of relying solely on kinetic data; the compound remains temporarily suspended in a metastable state due to the DMSO spike, but will eventually crash out of solution over time[4][6].
- **Formulation Strategy:** The high solubility in PEG-400 and Ethanol confirms the compound's lipophilic nature. For in vivo dosing, formulating the compound in a lipid-based vehicle or a co-solvent system (e.g., 10% EtOH / 40% PEG-400 / 50% Water) is highly recommended to achieve therapeutic exposures.

References

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